

Tyrphostin 25: Key Properties & Solubility

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Compound Focus: Tyrphostin 25

CAS No.: 118409-58-8

Cat. No.: S576127

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Property	Details
CAS Number	118409-58-8 [1] [2] [3]
Molecular Formula	C ₁₀ H ₆ N ₂ O ₃ [1] [2]
Molecular Weight	202.16 g/mol [1] [2]
IUPAC Name	2-[(3,4,5-trihydroxyphenyl)methylidene]propanedinitrile [2]
Purity	≥95% [1] or >99% [2] (Refer to Certificate of Analysis for lot-specific data)
Form	Solid [2]
Reported Solubility	Soluble in DMSO and Ethanol [2]

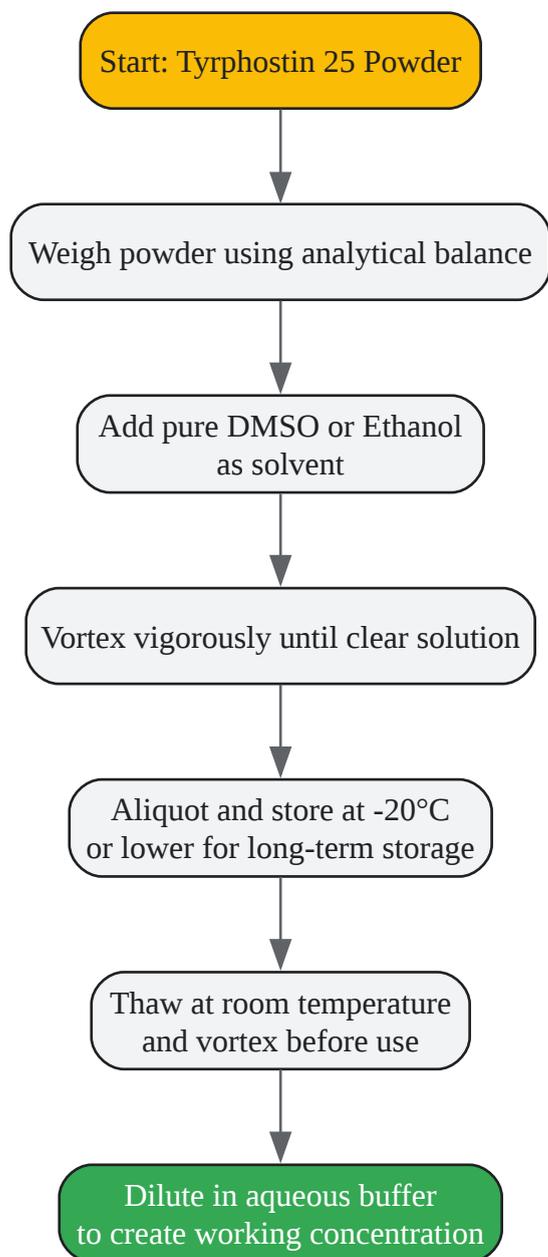
Biological Activity & Experimental Notes

Tyrphostin 25 is a cell-permeable, reversible, and competitive inhibitor of protein tyrosine kinases, notably the Epidermal Growth Factor Receptor (EGFR) with an IC₅₀ of ~3 μM [1] [2]. It also acts as an agonist for the G protein-coupled receptor GPR35 [4].

Be aware that **Tyrphostin 25** and related compounds can inhibit other enzymes. Some tyrphostins have been reported to inhibit guanylyl and adenylyl cyclases [1], and certain family members are potent inhibitors of 5-lipoxygenase (5-LO) [5]. These off-target effects are crucial for designing proper control experiments.

Recommended Solvent Preparation Protocol

Based on the solubility data, here is a standard protocol for preparing a stock solution. The following diagram outlines the workflow for preparing **Tyrphostin 25** stock solution and working concentrations.



Note: Final DMSO concentration in cell culture should typically be <0.1%

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- **Calculating Concentration:** Use the molecular weight (202.16 g/mol) to calculate the mass of powder needed for your desired stock concentration (e.g., 10 mM, 50 mM).
- **Solubilization:** Add a calculated volume of anhydrous DMSO or ethanol to the powder. **DMSO is the most commonly used solvent** for tyrphostins in cell-based assays.
- **Mixing:** Vortex the mixture vigorously until a clear solution is obtained, indicating full dissolution.

- **Storage:** Aliquot the stock solution into sterile vials to avoid repeated freeze-thaw cycles. Store at **-20°C or -80°C** for long-term stability.
- **Preparation of Working Solution:** Dilute the stock solution into your aqueous assay buffer or cell culture medium immediately before use. Ensure the final concentration of DMSO is kept low (typically below 0.1%) to avoid cytotoxicity.

Troubleshooting Common Issues

Problem: The compound precipitates out of solution in aqueous buffer.

- **Cause:** **Tyrphostin 25** is highly soluble in organic solvents like DMSO but may have limited solubility in aqueous buffers.
- **Solution:** Ensure the stock solution in DMSO is concentrated enough so that the final DMSO percentage in your assay is minimal. Gently warming the solution and vortexing can help re-dissolve the compound. Filter the solution through a 0.2 µm filter if precipitation persists.

Problem: Observed cellular effects do not match expected EGFR inhibition.

- **Cause:** **Tyrphostin 25** has known off-target activities, including agonism of GPR35 and potential inhibition of other kinases and enzymes [1] [4].
- **Solution:** Include relevant controls, such as other selective EGFR inhibitors or a GPR35 antagonist, to deconvolve the mechanism of action. Use the lowest effective concentration to minimize off-target effects.

Problem: Inconsistent activity between experiments.

- **Cause:** Instability of the compound upon storage or repeated freeze-thaw cycles.
- **Solution:** Always store stock solutions at recommended low temperatures in aliquots. Avoid repeated freezing and thawing. Verify the activity of your stock solution with a positive control assay if possible.

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References

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